

# Technical Support Center: Preparing Stable Stock Solutions of c-Met-IN-18

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## Compound of Interest

Compound Name: *c-Met-IN-18*

Cat. No.: *B15575265*

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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to preparing stable stock solutions of **c-Met-IN-18**. Below you will find frequently asked questions (FAQs), detailed experimental protocols, and troubleshooting guides to ensure the successful use of this compound in your experiments.

## Quantitative Data Summary

For reproducible results, it is crucial to start with an accurately prepared stock solution. The following table summarizes the solubility of a comparable c-Met inhibitor, which can be used as a guideline for preparing **c-Met-IN-18** solutions. Note that sonication is often recommended to aid in dissolution.<sup>[1]</sup>

Solvent	Solubility (for "c-Met inhibitor 1")	Molar Concentration (for "c-Met inhibitor 1")	Notes
DMSO	18 mg/mL <sup>[1]</sup>	49.67 mM <sup>[1]</sup>	Sonication is recommended. <sup>[1]</sup>

Note on **c-Met-IN-18** (MW: 374.37 g/mol )<sup>[2]</sup>: While specific solubility data for **c-Met-IN-18** is not publicly available, DMSO is a common solvent for similar kinase inhibitors.<sup>[3][4]</sup> A starting concentration similar to that of "c-Met inhibitor 1" is a reasonable approach.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM DMSO Stock Solution of **c-Met-IN-18**

This protocol describes the preparation of a 10 mM stock solution of **c-Met-IN-18** in DMSO.

Materials:

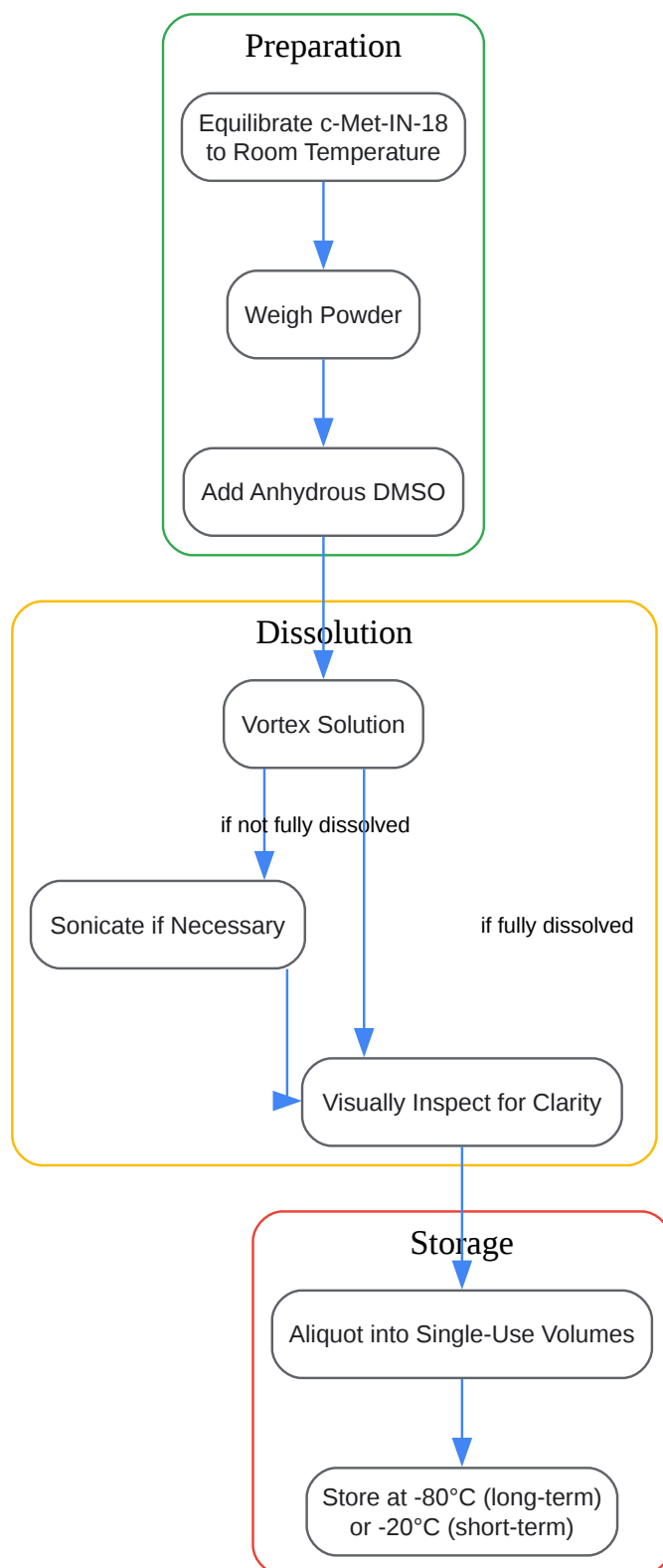
- **c-Met-IN-18** powder (MW: 374.37 g/mol )<sup>[2]</sup>
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator

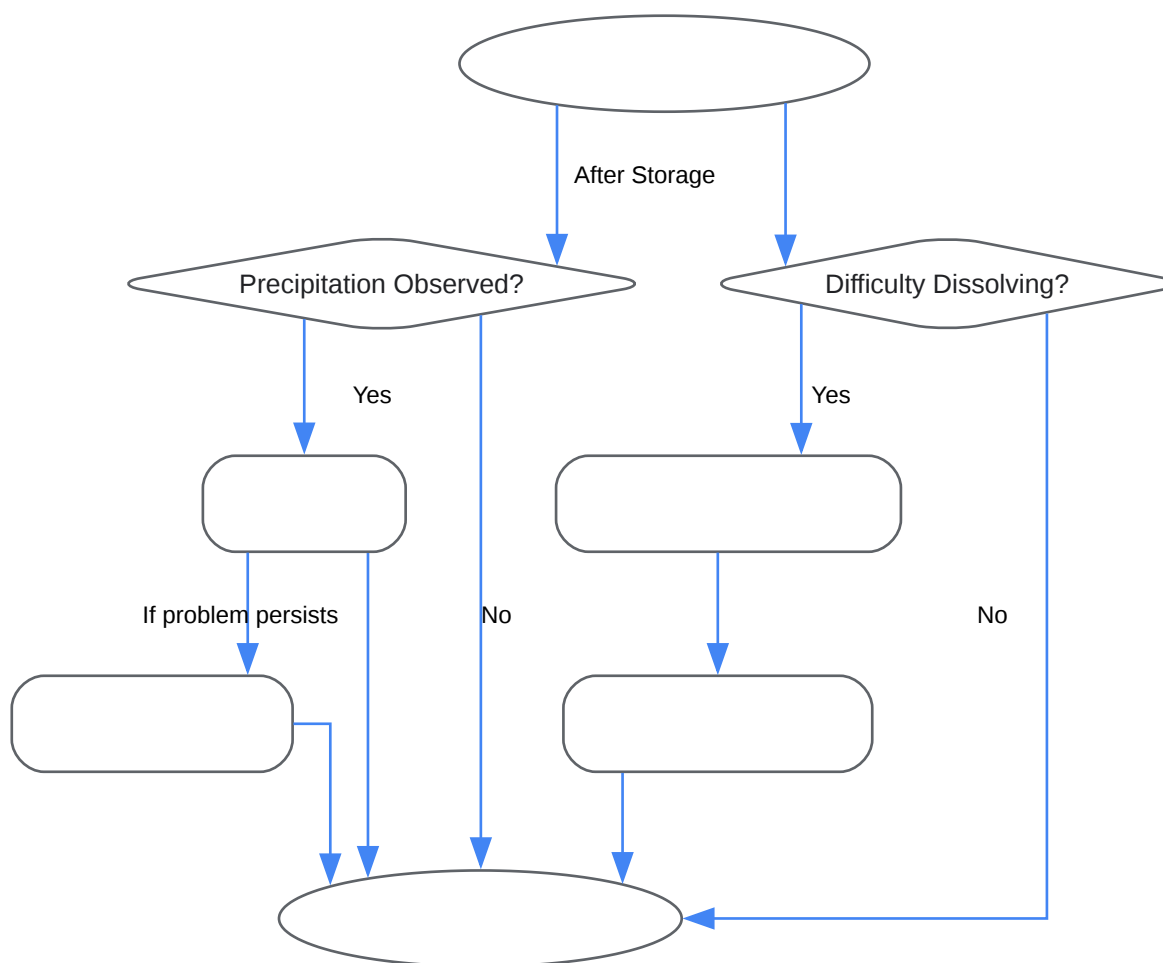
Procedure:

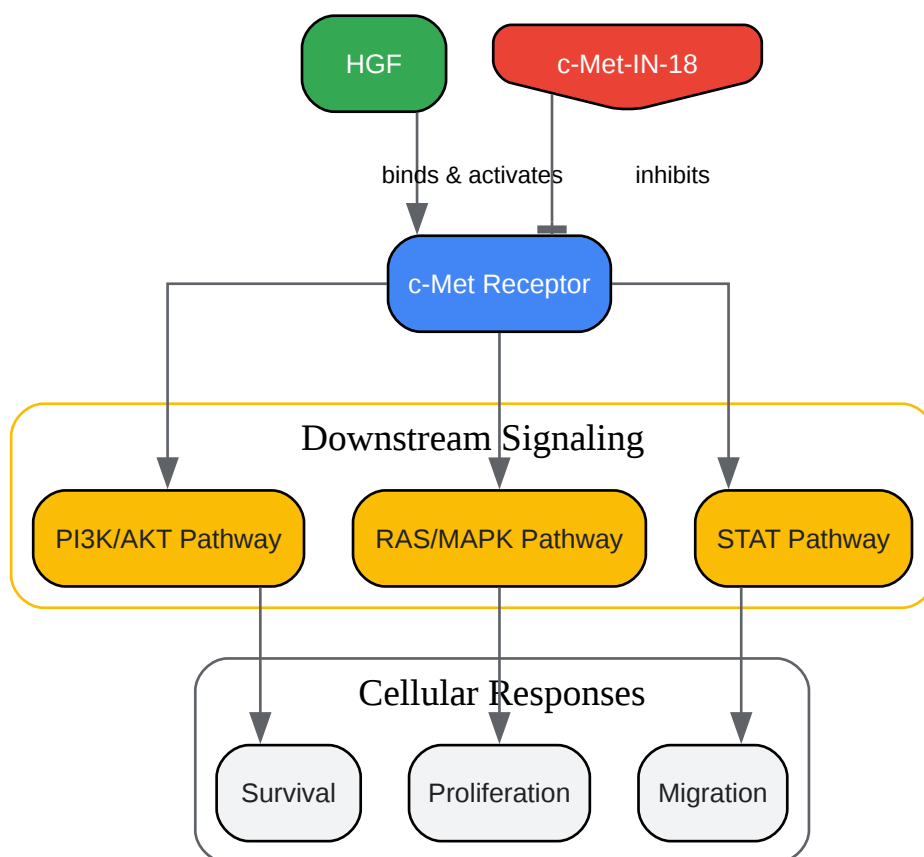
- **Equilibration:** Allow the vial of **c-Met-IN-18** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize moisture condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh out the desired amount of **c-Met-IN-18** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.74 mg of **c-Met-IN-18**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube containing the **c-Met-IN-18** powder. To continue the example, add 1 mL of DMSO.
- **Dissolution:**

- Cap the tube tightly and vortex for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the solution in a water bath for 5-10 minutes.<sup>[1]</sup> Gentle warming (to no more than 37°C) can also be applied if necessary.
- Visual Inspection: Visually inspect the solution to ensure that all of the powder has dissolved and the solution is clear.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.<sup>[5]</sup>
  - For long-term storage, store the aliquots at -80°C. For short-term storage (up to one year), -20°C is acceptable.<sup>[1][6]</sup>

#### Experimental Workflow for Stock Solution Preparation







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